

An In-depth Technical Guide to Vinylmagnesium Bromide (CAS 1826-67-1)

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Compound of Interest

Compound Name: Magnesium, bromo(3-ethenylphenyl)-

Cat. No.: B8747032

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Vinylmagnesium bromide (CAS: 1826-67-1) is a pivotal Grignard reagent in organic synthesis, prized for its ability to introduce a vinyl group, a valuable structural motif in a myriad of complex molecules, including active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and critical safety and handling information. The content is structured to serve as a practical resource for researchers and professionals in drug development and synthetic chemistry, facilitating the effective and safe use of this versatile reagent.

Chemical and Physical Properties

Vinylmagnesium bromide is an organomagnesium compound that is highly reactive and sensitive to moisture and air.^{[1][2]} It is typically available as a solution in an ethereal solvent, most commonly tetrahydrofuran (THF).^[3] The solution is generally a colorless to pale yellow or brown liquid.^[1] Due to the dynamic nature of the Schlenk equilibrium, solutions of vinylmagnesium bromide may contain varying amounts of the diorganomagnesium species (divinylmagnesium) and magnesium bromide.^{[2][4]}

Table 1: Physical and Chemical Properties of Vinylmagnesium Bromide

Property	Value	Reference(s)
CAS Number	1826-67-1	[1]
Molecular Formula	C ₂ H ₃ BrMg	[1]
Molecular Weight	131.26 g/mol	[1]
Appearance	Colorless to pale yellow or brown solution	[1]
Solubility	Reacts violently with water; soluble in ethers.	[3]
Density	Approximately 0.981 g/mL at 25 °C (for a 1.0 M solution in THF)	[5]
Flash Point	-17 °C (1.4 °F)	[5]

Spectral Data

Spectroscopic analysis is crucial for confirming the identity and purity of vinylmagnesium bromide solutions.

Table 2: Spectroscopic Data for Vinylmagnesium Bromide

Technique	Data	Reference(s)
^1H NMR	In THF, characteristic vinyl proton signals are observed.	[6]
^{13}C NMR	Isotopically labeled vinylmagnesium bromide- $^{13}\text{C}_2$ is available for mechanistic studies.	[7]
FT-IR	In-line FTIR spectroscopy can be used to monitor Grignard reagent formation and reactions in real-time.	[8]
Mass Spectrometry	Monoisotopic Mass: 129.92685 Da	[9]

Experimental Protocols

All procedures involving vinylmagnesium bromide must be conducted under an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents and oven-dried glassware to prevent decomposition of the reagent.[10]

Synthesis of Vinylmagnesium Bromide

This protocol is adapted from established literature procedures.[11][12]

Objective: To prepare a solution of vinylmagnesium bromide in tetrahydrofuran (THF).

Materials:

- Magnesium turnings
- Vinyl bromide
- Anhydrous tetrahydrofuran (THF)
- Iodine crystal (as an initiator, optional)

- 1,2-Dibromoethane (as an initiator, optional)

Equipment:

- Three-necked round-bottom flask, oven-dried
- Reflux condenser, oven-dried
- Dropping funnel, oven-dried
- Magnetic stirrer and stir bar
- Inert gas supply (nitrogen or argon)
- Heating mantle

Procedure:

- Place magnesium turnings in the three-necked flask under a positive pressure of inert gas.
- Add a small volume of anhydrous THF to just cover the magnesium.
- Add a small crystal of iodine or a few drops of 1,2-dibromoethane to activate the magnesium surface. Gentle warming may be necessary to initiate the reaction, which is indicated by the disappearance of the iodine color or gas evolution.
- Once the reaction has initiated, add a solution of vinyl bromide in anhydrous THF dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at reflux for an additional 30 minutes to ensure complete reaction.
- Cool the resulting greyish-brown solution to room temperature. The concentration of the Grignard reagent can be determined by titration.

Reaction with an Epoxide

This protocol describes the nucleophilic ring-opening of an epoxide using vinylmagnesium bromide to form a homoallylic alcohol.^[13]^[14]

Objective: To synthesize a homoallylic alcohol from an epoxide and vinylmagnesium bromide.

Materials:

- Epoxide substrate
- Vinylmagnesium bromide solution in THF
- Anhydrous diethyl ether or THF
- Saturated aqueous ammonium chloride solution
- Aqueous acid (e.g., 1 M HCl) for workup

Equipment:

- Round-bottom flask, oven-dried
- Magnetic stirrer and stir bar
- Inert gas supply
- Syringes for liquid transfer

Procedure:

- Dissolve the epoxide substrate in anhydrous THF in the reaction flask under an inert atmosphere.
- Cool the solution to 0 °C in an ice bath.
- Slowly add the vinylmagnesium bromide solution via syringe. The reaction is typically exothermic.
- Allow the reaction to warm to room temperature and stir until the starting material is consumed (monitor by TLC).
- Cool the reaction mixture back to 0 °C and quench by the slow addition of saturated aqueous ammonium chloride solution.

- Extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting homoallylic alcohol by flash column chromatography.

Copper-Catalyzed Conjugate Addition to an Enone

This protocol outlines the 1,4-addition of vinylmagnesium bromide to an α,β -unsaturated ketone (enone), a key reaction in the synthesis of complex natural products.^[15]

Objective: To perform a copper-catalyzed conjugate addition of vinylmagnesium bromide to an enone.

Materials:

- α,β -Unsaturated ketone (enone)
- Vinylmagnesium bromide solution in THF
- Copper(I) iodide (CuI) or other suitable copper catalyst
- Anhydrous THF
- Saturated aqueous ammonium chloride solution

Equipment:

- Round-bottom flask, oven-dried
- Magnetic stirrer and stir bar
- Inert gas supply
- Syringes for liquid transfer

Procedure:

- To a stirred suspension of the copper(I) iodide in anhydrous THF at 0 °C under an inert atmosphere, add the vinylmagnesium bromide solution dropwise.
- Stir the resulting mixture for a short period to allow for the formation of the organocuprate species.
- Add a solution of the enone in anhydrous THF dropwise to the reaction mixture.
- Stir at 0 °C for the specified time (typically 1-2 hours), monitoring the reaction by TLC.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Perform an aqueous workup and extraction as described in Protocol 3.2.
- Purify the product by flash column chromatography.

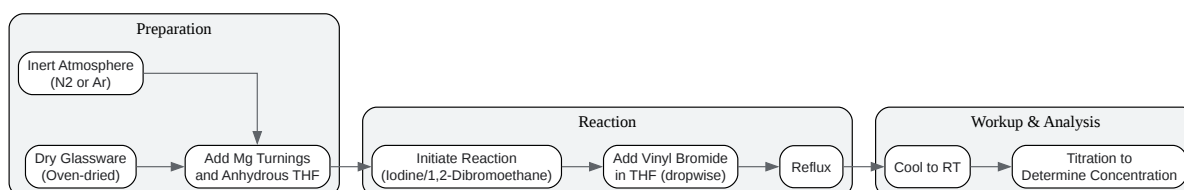
Applications in Drug Development and Organic Synthesis

Vinylmagnesium bromide is a cornerstone reagent for the introduction of the vinyl functional group, which is a precursor to a wide array of other functionalities and a key component in many biologically active molecules.[\[10\]](#)

- **Synthesis of Allylic Alcohols:** The reaction of vinylmagnesium bromide with aldehydes and ketones provides a straightforward route to allylic alcohols, which are versatile intermediates in natural product synthesis.[\[10\]](#)
- **Formation of Complex Carbon Skeletons:** Through conjugate addition and cross-coupling reactions, vinylmagnesium bromide enables the construction of intricate carbon frameworks found in many pharmaceutical agents.[\[15\]](#)[\[16\]](#)
- **Natural Product Synthesis:** This reagent has been employed in the total synthesis of numerous natural products, including those with anticancer, antiviral, and antifungal properties.[\[15\]](#)[\[17\]](#)
- **Pharmaceutical Intermediates:** It is used in the synthesis of key intermediates for various drugs, such as those targeting cardiovascular diseases and viral infections.[\[17\]](#)

Visualizing Workflows and Mechanisms

Experimental Workflow for Grignard Reagent Synthesis



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Caption: Workflow for the synthesis of vinylmagnesium bromide.

Reaction Mechanism: Addition to a Ketone

Caption: Mechanism of vinylmagnesium bromide addition to a ketone.

Safety and Handling

Vinylmagnesium bromide is a hazardous substance that requires strict safety protocols.

- **Flammability:** The reagent and its solvent (THF) are highly flammable.[8] All operations should be conducted away from ignition sources.[8]
- **Reactivity with Water:** It reacts violently with water and protic solvents, releasing flammable gases.[1]
- **Corrosivity:** It is corrosive and can cause severe skin and eye burns.[8]
- **Peroxide Formation:** Solutions in THF may form explosive peroxides upon prolonged exposure to air.[8] Containers should be dated upon opening and stored under an inert atmosphere.[17]

Personal Protective Equipment (PPE):

- Flame-retardant lab coat
- Chemical safety goggles and a face shield
- Chemically resistant gloves (e.g., neoprene or nitrile)

Handling Procedures:

- Always handle vinylmagnesium bromide in a well-ventilated fume hood.[10]
- Use syringes or cannulas for transferring the reagent to maintain an inert atmosphere.
- Have appropriate fire extinguishing media readily available (e.g., Class D fire extinguisher, dry sand). Do not use water.[8]

Conclusion

Vinylmagnesium bromide is an indispensable tool in modern organic synthesis, particularly in the construction of complex molecules relevant to the pharmaceutical industry. Its utility in forming carbon-carbon bonds through a variety of transformations is well-established. A thorough understanding of its properties, reaction protocols, and stringent adherence to safety procedures are paramount for its successful and safe application in research and development. This guide serves as a foundational resource to aid scientists in harnessing the synthetic potential of this powerful reagent.

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